

An In-depth Technical Guide to Dimethylolurea (CAS 140-95-4)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(hydroxymethyl)urea*

CAS No.: 1448-99-3

Cat. No.: B073432

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Dimethylolurea, also known as 1,3-**Bis(hydroxymethyl)urea**, is an organic compound with the CAS number 140-95-4.^[1] It appears as a white, odorless powder and is a key chemical intermediate derived from the reaction of urea and formaldehyde.^{[1][2][3]} While its primary applications are in industrial settings—notably as a cross-linking agent in the textile, wood, and adhesive industries—its role as a formaldehyde-releaser and its use in controlled-release formulations provide areas of interest for broader scientific research.^{[4][5]} This document provides a comprehensive technical overview of its chemical properties, synthesis protocols, mechanisms of action, and key applications, with a focus on data-driven presentation and experimental detail.

Physicochemical and Toxicological Data

Quantitative data regarding the properties and safety of Dimethylolurea are summarized below for clear reference and comparison.

Table 1: Physicochemical Properties of Dimethylolurea

Property	Value	Source
CAS Number	140-95-4	[1] [2]
Molecular Formula	C ₃ H ₈ N ₂ O ₃	[1] [4]
Molecular Weight	120.11 g/mol	[1] [4]
Appearance	White powder/solid	[2] [3]
Melting Point	124-128°C (decomposes)	[6]
Density	~1.34 g/cm ³	[2] [6]
Water Solubility	150 g/L	[2]
Flash Point	>100°C	[2] [6]
pKa	12.14 ± 0.46 (Predicted)	[2]
LogP	-2.610 (Estimated)	[2]

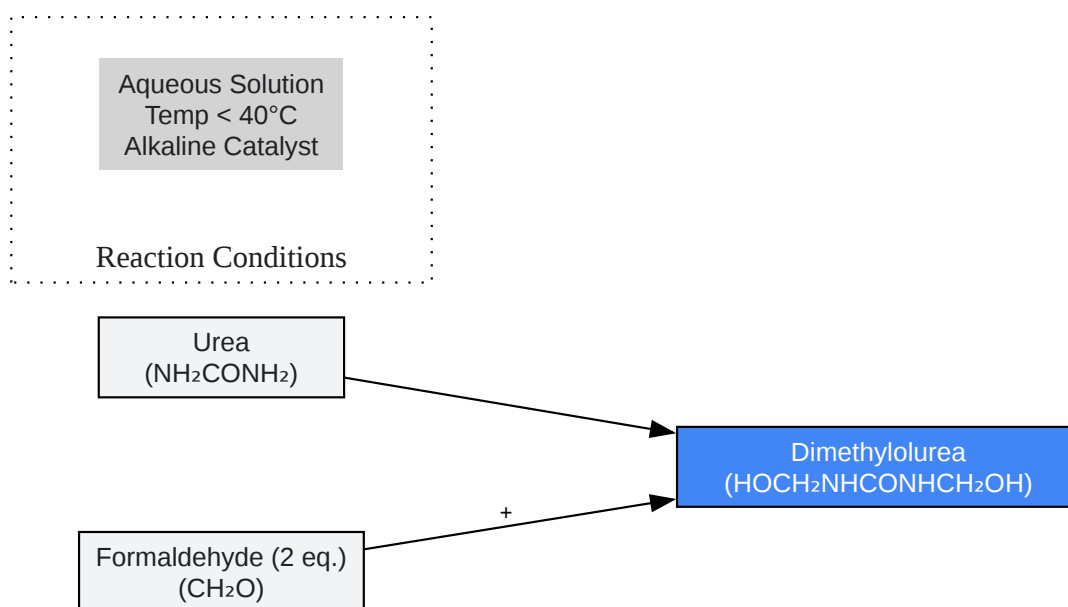
Table 2: Safety and Hazard Information

Hazard Identification	Value/Statement	Source
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
GHS Signal Word	Warning	[2]
Hazard Statements	H319: Causes serious eye irritation	[2]
RTECS Number	YS2716350	[2] [7]
Primary Hazard	Formaldehyde releaser; can cause allergic contact dermatitis	[4] [5]
Autoignition Temperature	>200°C	[8]

Synthesis and Core Mechanisms

Synthesis Pathway

Dimethylolurea is produced industrially through the condensation reaction of one mole of urea with two moles of formaldehyde.[2] The reaction is typically conducted in an aqueous solution under controlled temperature and pH. It is a hydroxymethylation process where formaldehyde adds to the amino groups of urea.



[Click to download full resolution via product page](#)

Caption: Synthesis of Dimethylolurea from Urea and Formaldehyde.

Experimental Protocol: Industrial Synthesis

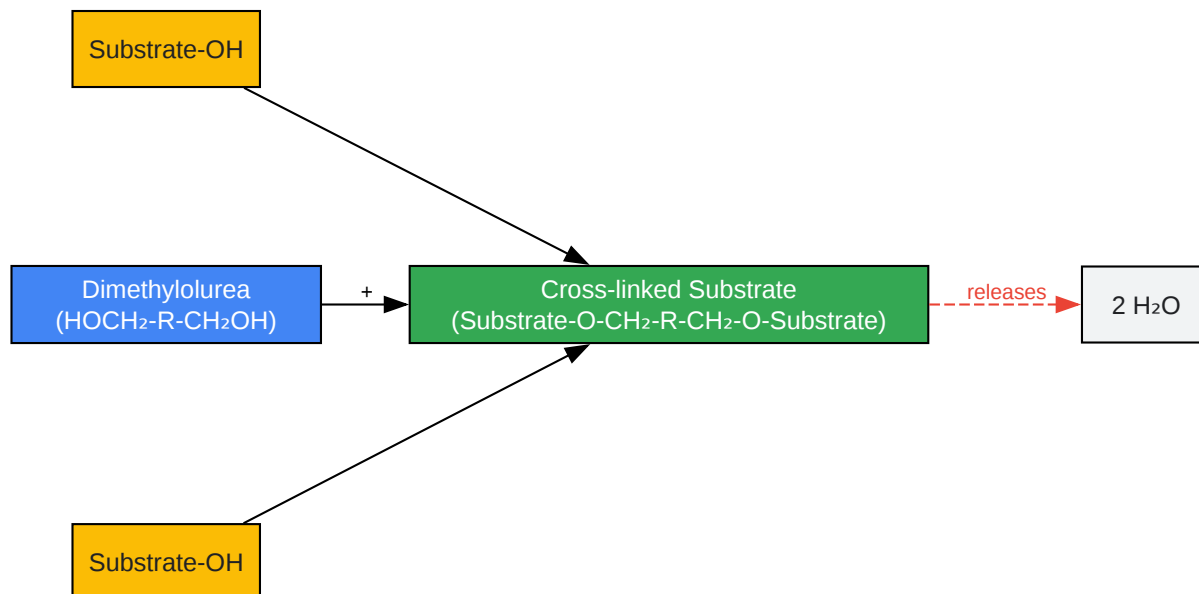
This protocol is a generalized representation of the industrial production of Dimethylolurea.

- **Reaction Setup:** A stirred vessel is charged with an aqueous solution of formaldehyde.
- **Neutralization:** The formaldehyde solution is neutralized to a slightly alkaline pH using a base like triethanolamine.[2]

- **Reactant Addition:** Urea is added to the vessel in a 1:2 molar ratio (Urea:Formaldehyde). The addition is performed with cooling to maintain the reaction temperature below 40°C, as the reaction is slightly exothermic.[2]
- **Reaction Period:** The mixture is stirred for several hours to allow for the formation of Dimethylolurea.[2] The progress of the reaction can be monitored by measuring the decrease in free formaldehyde.
- **Crystallization:** After the reaction is complete, the mixture is cooled to room temperature. Dimethylolurea crystals form upon cooling.[2]
- **Purification and Drying:** The resulting crystals are separated from the solution. Purification can be achieved by recrystallization from 75% aqueous ethanol.[1][2]
- **Final Product:** The purified product is dried, often in a spray-drying tower, to yield a white powder.[2]

Core Mechanism of Action: Cross-Linking

The utility of Dimethylolurea stems from its ability to act as a cross-linking agent. The two hydroxymethyl (-CH₂OH) groups are reactive and can form covalent bonds with functional groups on other molecules, such as the hydroxyl (-OH) groups in cellulose or the amino (-NH) groups in other urea molecules. This reaction typically occurs under heat and often with an acid catalyst, resulting in the formation of stable methylene (-CH₂-) or dimethylene ether (-CH₂-O-CH₂-) linkages and the release of water.[9] This network of cross-links imparts stability and rigidity to the treated material.



[Click to download full resolution via product page](#)

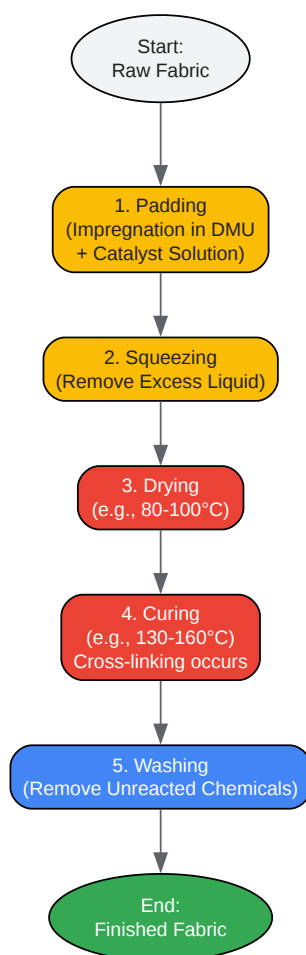
Caption: General mechanism of substrate cross-linking by Dimethylolurea.

Key Applications and Methodologies

Textile Finishing

Dimethylolurea is extensively used as a finishing agent to impart crease-resistance and shrink-proofing to cotton and other cellulosic fabrics.[1][2] The cross-linking of cellulose chains prevents the formation of hydrogen bonds between them, which is the primary cause of wrinkling.[10]

The following diagram outlines the standard "pad-dry-cure" process used in the textile industry to apply Dimethylolurea.



[Click to download full resolution via product page](#)

Caption: Standard experimental workflow for treating fabric with Dimethylolurea.

Wood Modification

Similar to its application in textiles, Dimethylolurea is used to modify wood to improve its dimensional stability and durability.[11][12] The chemical penetrates the wood's cell wall and cross-links with cellulose, hemicellulose, and lignin. This bulking of the cell wall reduces swelling and shrinkage and increases resistance to fungal decay and weathering.[12][13]

Urea-Formaldehyde (UF) Resins and Adhesives

Dimethylolurea is a crucial intermediate in the production of urea-formaldehyde (UF) resins.[5] In this process, the initial hydroxymethylation to form mono- and dimethylolurea is followed by a condensation step under acidic conditions. The methylol groups react with other urea molecules to form methylene bridges, leading to the growth of a three-dimensional polymer

network that constitutes the resin, which is widely used as an adhesive in wood products like particleboard and plywood.[9][14]

Controlled-Release Fertilizers

Dimethylolurea is a component of some slow-release nitrogen fertilizers.[15] It is part of a mixture of methylene urea polymers with limited water solubility.[16] In the soil, these polymers are slowly broken down by microbial action, gradually releasing water-soluble nitrogen that plants can absorb.[16] This controlled release mechanism improves nutrient use efficiency and reduces nitrogen loss to the environment through leaching or volatilization.[17][18]

Conclusion

Dimethylolurea (CAS 140-95-4) is a versatile chemical primarily defined by its bifunctional reactive hydroxymethyl groups. Its ability to form stable cross-links is the foundation of its widespread industrial use in enhancing the properties of cellulosic materials like cotton and wood, and in the formation of urea-formaldehyde resins. While not a direct therapeutic agent, its chemistry is relevant to drug development professionals in the context of controlled-release mechanisms and the study of formaldehyde-releasing compounds. The detailed protocols and mechanisms outlined in this guide provide a solid technical foundation for researchers working with or investigating this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. [Dimethylolurea | 140-95-4](https://chemicalbook.com) [chemicalbook.com]
- 3. [WERCS Studio - Application Error](https://assets.thermofisher.com) [assets.thermofisher.com]
- 4. [Dimethylolurea | 140-95-4 | FD33309](https://biosynth.com) | Biosynth [biosynth.com]
- 5. [Dimethylol urea - Hazardous Agents](https://haz-map.com) | Haz-Map [haz-map.com]

- 6. 140-95-4 Dimethylolurea AKSci P201 [[aksci.com](#)]
- 7. dimethylol urea, 140-95-4 [[thegoodscentcompany.com](#)]
- 8. pim-resources.coleparmer.com [[pim-resources.coleparmer.com](#)]
- 9. researchgate.net [[researchgate.net](#)]
- 10. Dimethylol ethylene urea - Wikipedia [[en.wikipedia.org](#)]
- 11. researchgate.net [[researchgate.net](#)]
- 12. researchgate.net [[researchgate.net](#)]
- 13. The mechanical strength change of wood modified with DMDHEU :: BioResources [[bioresources.cnr.ncsu.edu](#)]
- 14. Crosslinking Mechanism of Tannin-Based Adhesives Based on Model Compounds: Copolycondensation of Resorcinol with Dimethylol Urea [[mdpi.com](#)]
- 15. getchem.com [[getchem.com](#)]
- 16. EP1487761A2 - Slow release nitrogen fertilizer - Google Patents [[patents.google.com](#)]
- 17. researchgate.net [[researchgate.net](#)]
- 18. mdpi.com [[mdpi.com](#)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethylolurea (CAS 140-95-4)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073432/docs#an-in-depth-technical-guide-to-dimethylolurea-cas-140-95-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)